

Application Notes and Protocols for CCT070535

Treatment in Cancer Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT070535

Cat. No.: B15543665

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These application notes provide a comprehensive overview of the small molecule inhibitor **CCT070535**, including its mechanism of action, and protocols for its application in cancer cell line research.

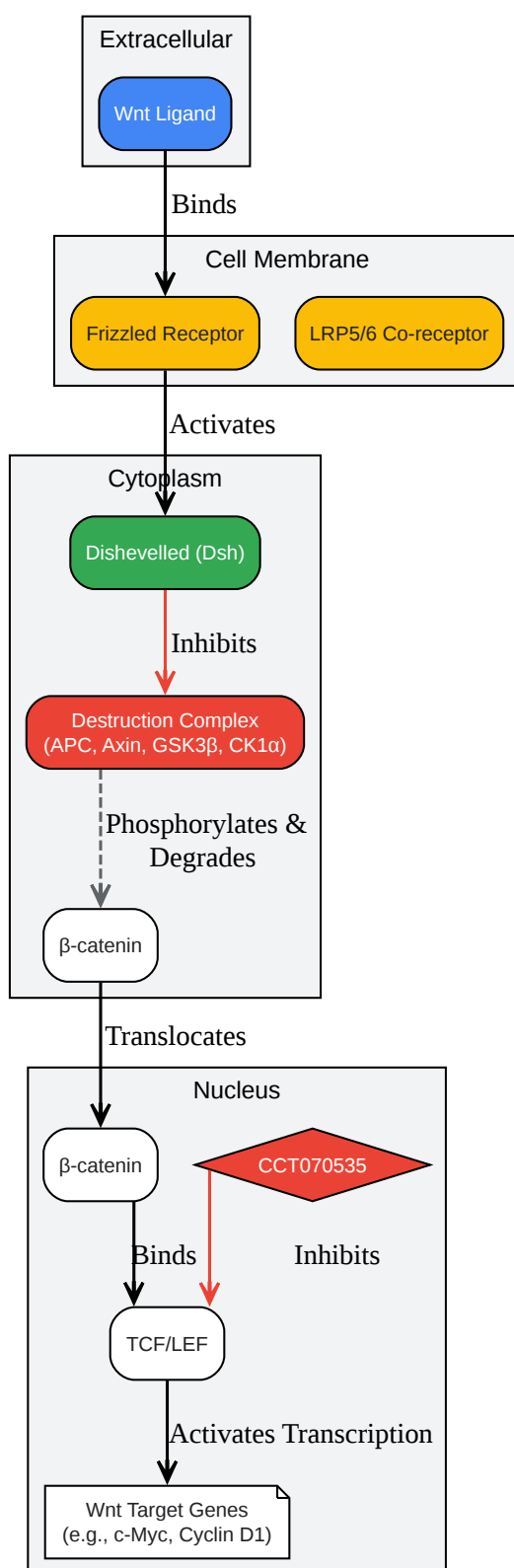
Introduction

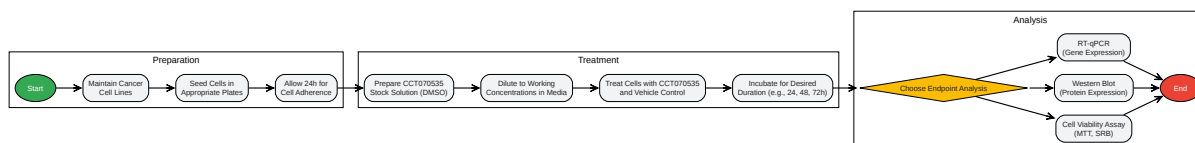
CCT070535 is a small molecule inhibitor that has been identified as a potent blocker of Wnt-dependent transcription.^{[1][2][3][4]} It specifically targets TCF-dependent transcription, a critical downstream step in the canonical Wnt signaling pathway.^{[1][4]} Dysregulation of the Wnt/ β -catenin pathway is a well-established driver in the development and progression of various cancers, particularly colorectal cancer. **CCT070535** has demonstrated selective anti-proliferative activity against human tumor cell lines harboring mutations that activate the Wnt pathway, such as those with mutations in Adenomatous Polyposis Coli (APC), β -catenin, or Axin.^[2]

Mechanism of Action

CCT070535 exerts its anti-cancer effects by inhibiting the transcriptional activity of the T-cell factor/lymphoid enhancer factor (TCF/LEF) family of transcription factors. In the canonical Wnt signaling pathway, the stabilization and nuclear translocation of β -catenin lead to its association with TCF/LEF factors, driving the expression of target genes involved in cell proliferation,

survival, and differentiation. **CCT070535** disrupts this process at the level of TCF-dependent transcription, thereby suppressing the oncogenic output of the Wnt pathway.[1][4]





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